

SU-4942 solubility in different solvents

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Compound of Interest

Compound Name: SU-4942

Cat. No.: B15572885

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SU-4942 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **SU-4942**. It includes detailed solubility data, protocols for solution preparation, troubleshooting guides for common experimental issues, and an overview of the compound's mechanism of action.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common questions and challenges that may arise during the handling and use of **SU-4942**.

Q1: My **SU-4942** powder is not dissolving in the recommended solvent. What should I do?

A1: If you are experiencing difficulty dissolving **SU-4942**, consider the following troubleshooting steps:

- Ensure the correct solvent is being used. **SU-4942** has the highest solubility in DMSO and DMF.
- Increase the volume of the solvent. The concentration you are trying to achieve may be too high. Refer to the solubility table below for maximum concentrations.
- Gently warm the solution. Warming the solution to 37°C in a water bath can aid in the dissolution of the compound.

- Sonication. Use a bath sonicator for 5-10 minutes to help break up any clumps of powder and facilitate dissolution.
- Vortexing. Vigorous vortexing for 1-2 minutes can also help to dissolve the compound.

Q2: After diluting my **SU-4942** DMSO stock solution into an aqueous buffer or cell culture medium, a precipitate forms. How can I prevent this?

A2: Precipitation upon dilution into aqueous solutions is a common issue with hydrophobic compounds like **SU-4942**. Here are some strategies to prevent this:

- Lower the final concentration of **SU-4942**. The concentration in the aqueous medium may be exceeding its solubility limit.
- Reduce the final DMSO concentration. While a small amount of DMSO is necessary to keep the compound in solution, high concentrations can be toxic to cells. Aim for a final DMSO concentration of less than 0.5% in your cell-based assays.
- Perform a serial dilution. Instead of adding the concentrated DMSO stock directly to the aqueous solution, perform an intermediate dilution in the same solvent (e.g., DMSO) before the final dilution into your aqueous buffer or media.
- Add the stock solution to the aqueous solution while vortexing. This rapid mixing can help to prevent localized high concentrations that lead to precipitation.

Q3: How should I store my **SU-4942** stock solution?

A3: For long-term storage, it is recommended to store **SU-4942** stock solutions at -20°C or -80°C. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.

Q4: Is **SU-4942** light-sensitive?

A4: While there is no specific information indicating that **SU-4942** is light-sensitive, it is good laboratory practice to store stock solutions of small molecules in amber vials or otherwise protected from light, especially for long-term storage.

Data Presentation: SU-4942 Solubility

The following table summarizes the solubility of **SU-4942** in various common laboratory solvents.

Solvent	Solubility	Molar Equivalent (at 300.16 g/mol)
Dimethyl Sulfoxide (DMSO)	30 mg/mL	~100 mM
Dimethylformamide (DMF)	30 mg/mL	~100 mM
Ethanol	1 mg/mL	~3.3 mM
Water	Insoluble	-

Experimental Protocols

Protocol 1: Preparation of a 10 mM **SU-4942** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SU-4942** in DMSO.

Materials:

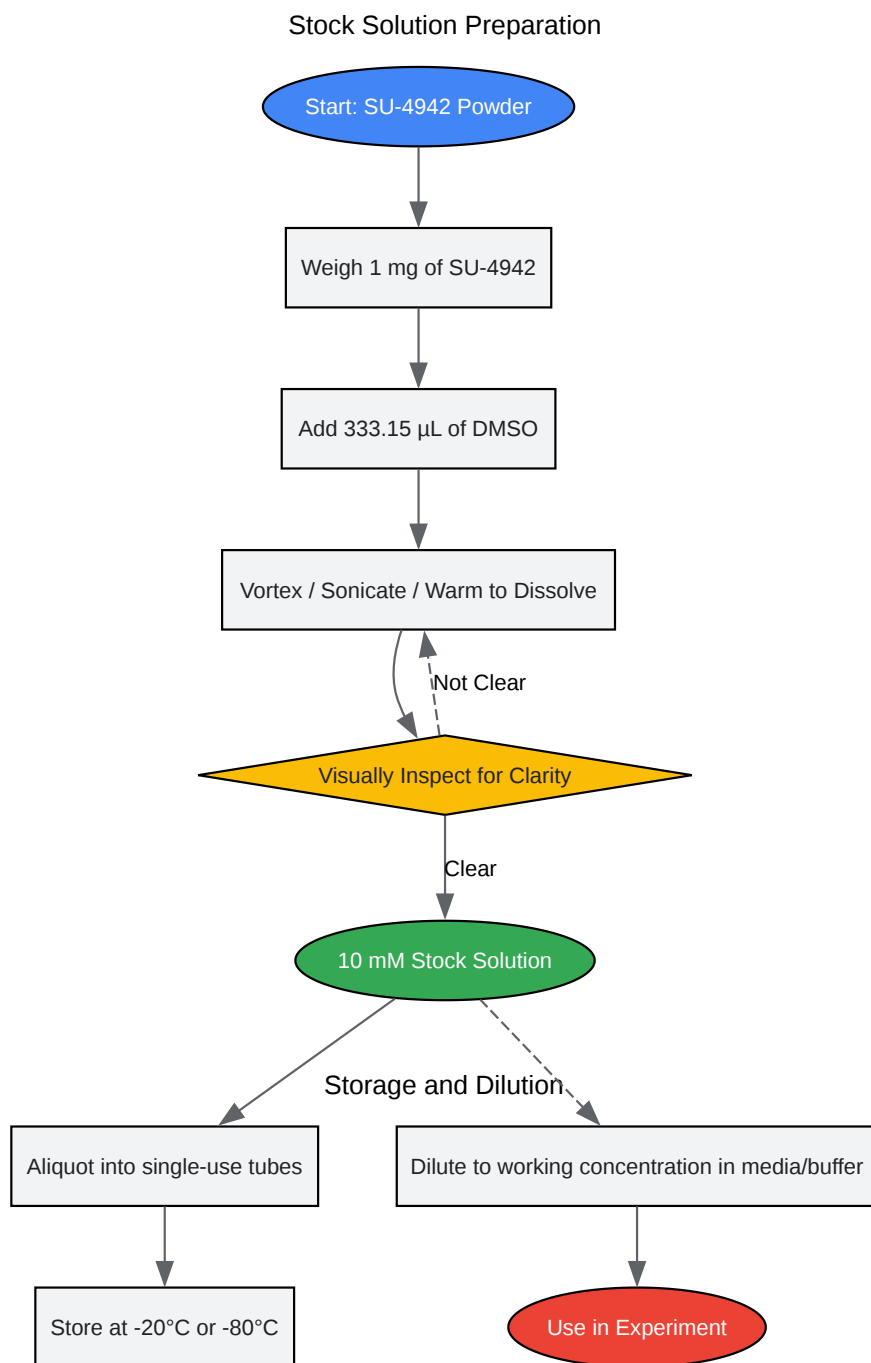
- **SU-4942** powder (MW: 300.16 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

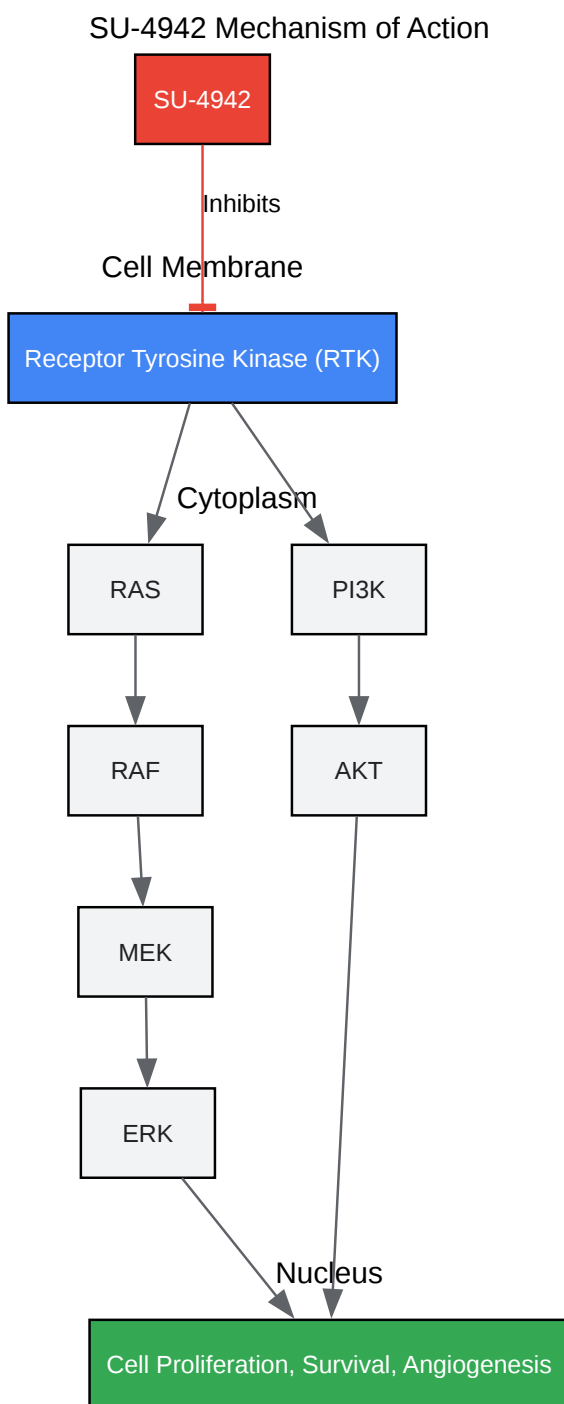
Procedure:

- **Equilibrate:** Allow the vial of **SU-4942** powder to reach room temperature before opening to prevent moisture condensation.
- **Weighing:** Carefully weigh out 1 mg of **SU-4942** powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 333.15 μ L of anhydrous DMSO to the microcentrifuge tube containing the **SU-4942** powder.
- **Dissolution:**
 - Cap the tube tightly and vortex for 1-2 minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, you can gently warm the tube in a 37°C water bath for 5-10 minutes or sonicate in a bath sonicator for 5-10 minutes.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:**
 - For immediate use, the solution can be kept at 4°C for a short period.
 - For long-term storage, aliquot the 10 mM stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Mandatory Visualizations

Experimental Workflow: Preparing SU-4942 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing a 10 mM stock solution of **SU-4942**.



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Caption: **SU-4942** inhibits Receptor Tyrosine Kinases, blocking downstream signaling.

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